

# Safety, hazards, and precautionary statements for (R)-3-Methoxypyrrolidine

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## Compound of Interest

Compound Name: (R)-3-Methoxypyrrolidine

Cat. No.: B042184

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## (R)-3-Methoxypyrrolidine: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals


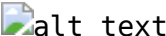
This guide provides a comprehensive overview of the known safety, hazards, and precautionary measures for **(R)-3-Methoxypyrrolidine**. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound. All quantitative data is summarized in structured tables for clarity, and relevant experimental protocols are detailed.

## Hazard Identification and Classification

**(R)-3-Methoxypyrrolidine** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are its flammability and its potential to cause harm to human health.

## GHS Hazard Summary

The following table summarizes the GHS classification for **(R)-3-Methoxypyrrolidine**, including hazard pictograms, signal words, and hazard statements.

GHS Pictograms	Signal Word	Hazard Statements
 	Danger or Warning	H225: Highly flammable liquid and vapour.[1] H226: Flammable liquid and vapor.[1] H302: Harmful if swallowed.[1] H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]

## Hazard and Precautionary Statements

A detailed breakdown of the hazard (H) and precautionary (P) statements is provided below for comprehensive risk assessment and management.

Table 1: GHS Hazard Statements for **(R)-3-Methoxypyrrolidine**

Code	Statement
H225	Highly flammable liquid and vapour
H226	Flammable liquid and vapor[1]
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Table 2: GHS Precautionary Statements for **(R)-3-Methoxypyrrolidine**

Category	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[2][3]
P233	Keep container tightly closed. [3]	
P240	Ground/bond container and receiving equipment.[3]	
P241	Use explosion-proof electrical/ventilating/lighting equipment.[3]	
P242	Use only non-sparking tools.[3]	
P243	Take precautionary measures against static discharge.[3]	
P261	Avoid breathing mist or vapours.[2][3]	
P264	Wash skin thoroughly after handling.[2][3]	
P270	Do not eat, drink or smoke when using this product.[3]	
P271	Use only outdoors or in a well-ventilated area.[2][3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]

P302 + P352	IF ON SKIN: Wash with plenty of water.[4]	
P303 + P361+ P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water [or shower].[4]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
P305 + P351+ P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
P330	Rinse mouth.[4]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
P370 + P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P403 + P235	Store in a well-ventilated place. Keep cool.	
P405	Store locked up.[2]	

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols for Hazard Assessment

While specific experimental data for **(R)-3-Methoxypyrrolidine** is not publicly available, the following are summaries of standard methodologies used to assess the hazards identified. These protocols are based on internationally recognized guidelines.

### Flammability Testing

The flammability of a liquid is determined by its flash point.

- Methodology: Standard test methods for determining flash point include the Tag Closed-Cup method (ASTM D56) and the Pensky-Martens Closed-Cup method (ASTM D93).<sup>[5][6]</sup> In these tests, a sample of the liquid is placed in a cup and heated at a controlled rate.<sup>[5]</sup> An ignition source is periodically passed over the cup, and the flash point is the lowest temperature at which the vapors ignite.<sup>[5][6]</sup>

### Skin Irritation Testing

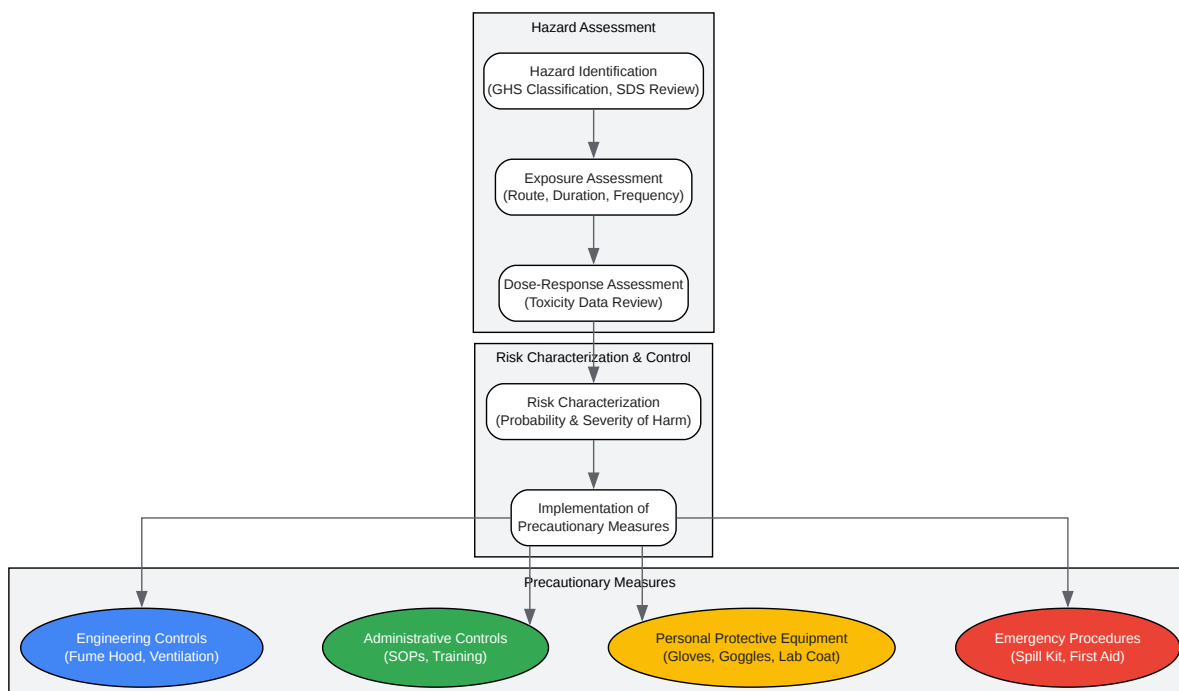
- Methodology: The potential for a substance to cause skin irritation is assessed using in vitro methods as described in OECD Test Guideline 439.<sup>[7][8]</sup> This test utilizes a reconstructed human epidermis (RhE) model, which mimics the properties of human skin.<sup>[9]</sup> The test substance is applied to the surface of the RhE tissue.<sup>[9]</sup> After a specific exposure time, cell viability is measured, typically using an MTT assay.<sup>[9]</sup> A significant reduction in cell viability compared to a negative control indicates that the substance is an irritant.<sup>[9]</sup>

### Eye Irritation Testing

- Methodology: Acute eye irritation is evaluated following OECD Test Guideline 405.<sup>[10]</sup> This guideline now emphasizes a weight-of-the-evidence approach, utilizing existing data and in vitro methods to minimize animal testing.<sup>[10]</sup> If in vivo testing is deemed necessary, the substance is applied to the eye of a single animal, and the effects on the cornea, iris, and conjunctiva are observed and scored at specific intervals.<sup>[11]</sup>

# Logical Workflow for Chemical Safety Management

The following diagram illustrates the logical workflow for managing the safety of a chemical substance like **(R)-3-Methoxypyrrolidine**, from initial hazard identification to the implementation of control measures.



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Caption: Chemical Safety Management Workflow.

## Recommendations for Safe Handling

Based on the identified hazards, the following practices are recommended for handling **(R)-3-Methoxypyrrolidine** in a laboratory setting:

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[3]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[2]
  - Hand Protection: Wear appropriate chemical-resistant gloves.[3]
  - Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[2]
- Hygiene Measures: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in areas where this chemical is handled or stored.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][3]
- Spill and Emergency Procedures: Have a spill kit readily available. In case of a spill, evacuate the area, eliminate all ignition sources, and absorb the spill with an inert material. In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam.[3] In case of exposure, follow the first aid measures outlined in the precautionary statements.

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